

Comparative Guide: Solid-State Characterization of 2-(1H-pyrazole-3-amido)benzoic Acid

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Compound of Interest

Compound Name:	2-(1H-pyrazole-3-amido)benzoic acid
CAS No.:	405278-63-9
Cat. No.:	B2644694

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Executive Summary

2-(1H-pyrazole-3-amido)benzoic acid (Molecular Weight: 231.21 g/mol) represents a class of "privileged scaffolds" in medicinal chemistry, combining an anthranilic acid core with a pyrazole moiety.^{[1][2]} Its solid-state behavior is dominated by strong intermolecular hydrogen bonding, leading to high-melting crystalline forms with limited aqueous solubility.

This guide provides a technical protocol for characterizing this compound using X-ray diffraction (XRD), comparing its physicochemical profile against common pharmaceutical alternatives (salts and co-crystals) to optimize bioavailability and processing.

Part 1: Chemical & Crystallographic Profile

1.1 Structural Identity

- IUPAC Name: 2-[(1H-pyrazol-3-ylcarbonyl)amino]benzoic acid
- CAS Number: 405278-63-9^{[1][2][3]}

- Core Motif: Anthranilic diamide precursor.
- Key Functionality:
 - Donor/Acceptor Sites: The secondary amide (-NH-CO-) and the carboxylic acid (-COOH) act as primary supramolecular synthons.
 - Conformational Lock: An intramolecular hydrogen bond between the amide N-H and the carboxylic carbonyl typically locks the molecule into a planar conformation, enhancing crystal packing efficiency.

1.2 Expected Crystal Packing (The "Product")

Based on structural analogs (e.g., substituted anthranilic diamides and pyrazole-benzoic acid derivatives), the free acid crystallizes in centrosymmetric space groups (typically $P2_1/c$ or $P-1$).

- Primary Motif: Carboxylic acid homodimers (graph set).
- Secondary Motif: Pyrazole N-H...O interactions linking dimers into 1D tapes or 2D sheets.
- Lattice Energy: High, resulting in high melting points ($>250^\circ\text{C}$) and poor dissolution rates.

Part 2: Comparative Analysis (Alternatives)

To improve the "druggability" of this scaffold, researchers must compare the Free Acid (Parent) against Salt Forms and Co-crystals.

Table 1: Comparative Physicochemical Profile

Feature	Free Acid (Parent)	Alternative A: Sodium Salt	Alternative B: Co-crystal (e.g., with Urea)
Crystallinity	High (Needles/Plates)	Moderate to Low (often hygroscopic)	High (Blocky)
Melting Point	High (>250°C)	Decomposes before melting	Intermediate (adjustable)
Aqueous Solubility	Low (< 0.1 mg/mL)	High (> 10 mg/mL)	Moderate (0.5 - 5 mg/mL)
PXRD Signature	Sharp, distinct Bragg peaks	Broad halos (if amorphous) or shifted peaks	Unique peaks (different from both components)
Stability	Excellent (Chemically inert)	Prone to disproportionation at low pH	Good (depends on co-former)

Part 3: Experimental Protocols

3.1 Crystallization Strategy (Methodology)

The high polarity of the amide and acid groups requires polar aprotic solvents or alcohol mixtures.

Protocol:

- Dissolution: Dissolve 100 mg of crude **2-(1H-pyrazole-3-amido)benzoic acid** in 5 mL of warm DMF or DMSO.
- Anti-solvent Addition: Slowly diffuse Ethanol or Water into the solution at room temperature.
- Nucleation: Allow to stand for 48-72 hours.
 - Note: Rapid precipitation yields microcrystalline powder suitable for PXRD but not SC-XRD.

- Harvesting: Filter crystals and wash with cold ethanol.

3.2 X-Ray Diffraction Data Collection

Single Crystal XRD (SC-XRD):

- Source: Mo K

(

= 0.71073 Å) or Cu K

(

= 1.54184 Å) for small organic molecules.

- Temperature: Collect at 100 K to reduce thermal motion of the pyrazole ring.
- Refinement: Watch for disorder in the pyrazole tautomers (N-H position).

Powder XRD (PXRD) for Phase Identification:

- Range: 2

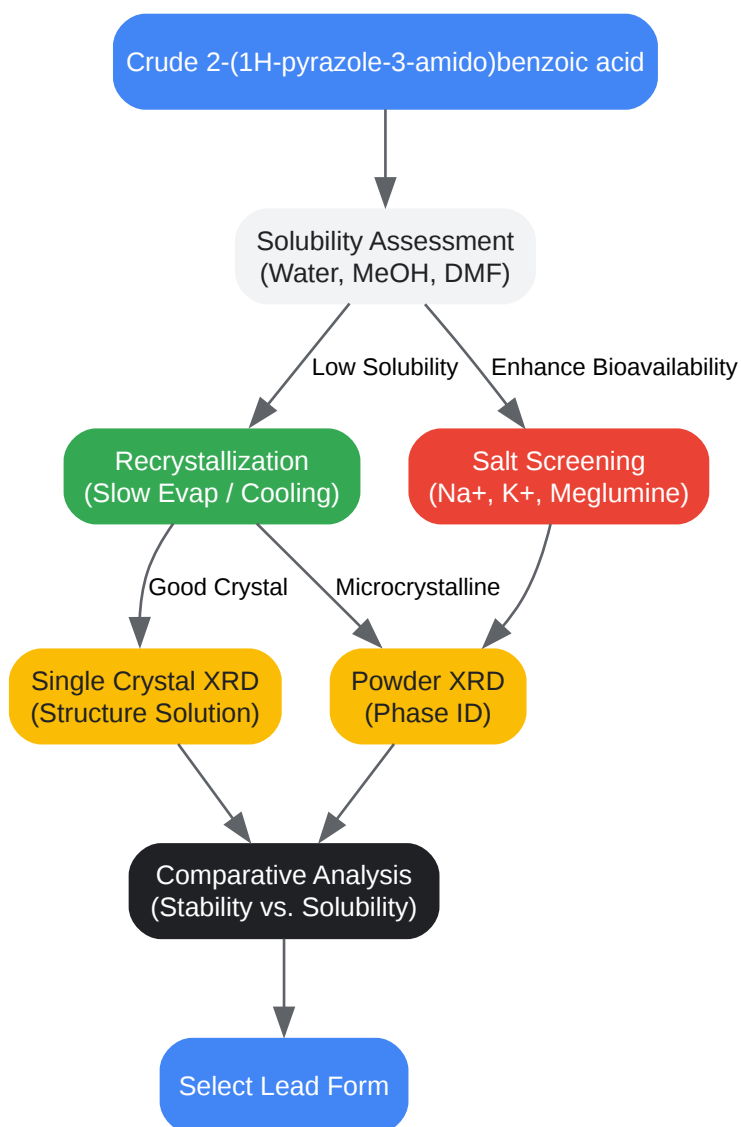
= 3° to 40°.

- Step Size: 0.02°.
- Divergence Slit: Automatic or Fixed (0.5°).
- Diagnostic Peaks: Look for low-angle peaks (
) indicative of large d-spacing in solvates.

Part 4: Visualization of Workflows

Figure 1: Polymorph Screening & Characterization Workflow

This diagram illustrates the decision matrix for selecting the optimal solid form.

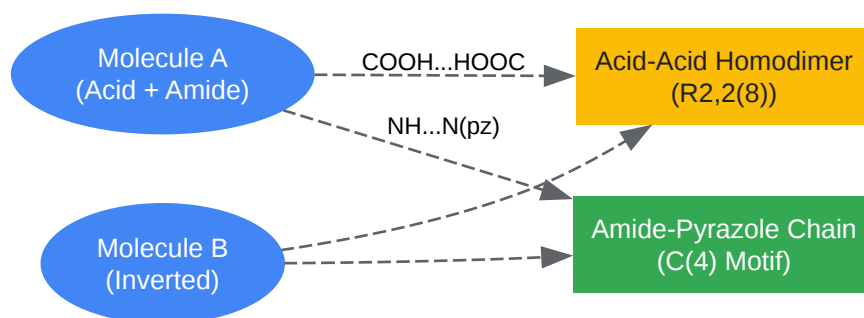


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Caption: Workflow for isolating and characterizing the optimal solid-state form of the target scaffold.

Figure 2: Supramolecular Synthons Analysis

This diagram details the hydrogen bonding logic typically observed in this class of crystals.



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Caption: Schematic of primary hydrogen bonding motifs: Acid dimers and Amide-Pyrazole chains.

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